

A Comprehensive Technical Guide to the Solubility of p-Tolylacetic Acid

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Compound of Interest

Compound Name: *p-Tolylacetic acid*

Cat. No.: B051852

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **p-Tolylacetic acid** in a variety of common solvents. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis processes where **p-Tolylacetic acid** is utilized.

Core Concepts in Solubility

Solubility is a fundamental physicochemical property of a substance, defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. This parameter is of critical importance in various scientific and industrial applications, including pharmaceutical formulation, chemical synthesis, and analytical chemistry. The solubility of an organic acid like **p-Tolylacetic acid** is influenced by factors such as the polarity of the solvent, temperature, and the presence of other solutes.

Quantitative Solubility Data for p-Tolylacetic Acid

The following table summarizes the quantitative solubility of **p-Tolylacetic acid** in a range of solvents at 25°C. This data has been compiled to provide a clear and comparative overview for easy reference.

Solvent	Solubility (g/L) at 25°C ^[1]
Alcohols	
Methanol	177.61
Ethanol	136.8
n-Propanol	101.26
Isopropanol	82.31
n-Butanol	77.38
Isobutanol	64.95
sec-Butanol	83.24
n-Pentanol	68.98
Isopentanol	70.9
n-Hexanol	82.92
n-Octanol	33.88
Ketones	
Acetone	136.16
2-Butanone	112.91
Cyclohexanone	79.18
Esters	
Methyl Acetate	73.65
Ethyl Acetate	52.52
n-Propyl Acetate	41.23
Isopropyl Acetate	34.49
n-Butyl Acetate	46.59
Isobutyl Acetate	24.86

n-Pentyl Acetate	Not specified
Ethyl Formate	39.81
Ethers	
1,4-Dioxane	52.9
Tetrahydrofuran (THF)	157.52
Halogenated Solvents	
Dichloromethane	16.39
Chloroform	19.9
1,2-Dichloroethane	23.8
Tetrachloromethane	10.18
Aprotic Polar Solvents	
Acetonitrile	34.62
Dimethylformamide (DMF)	224.08
Dimethyl Sulfoxide (DMSO)	349.42
N,N-Dimethylacetamide (DMAc)	298.35
Non-Polar Solvents	
n-Hexane	5.78
n-Heptane	3.02
Toluene	9.56
Other Solvents	
Acetic Acid	78.61
Propylene Glycol	120.47
2-Ethoxyethanol	130.42
2-Methoxyethanol	192.26

Aqueous	
Water	8.75

It is important to note that another source reports the solubility in water as 4850 mg/L, which is equivalent to 4.85 g/L.[2]

Experimental Protocols for Solubility Determination

The determination of the solubility of a solid compound like **p-Tolylacetic acid** in a liquid solvent is a common experimental procedure. A widely used and reliable technique is the isothermal saturation method, often coupled with gravimetric analysis.[2][3][4][5] The following protocol outlines the general steps involved in this methodology.

Isothermal Saturation Method

The principle of the isothermal saturation method is to prepare a saturated solution of the solute in the solvent at a constant temperature. This is achieved by adding an excess amount of the solid solute to the solvent and allowing the system to reach equilibrium.

Apparatus and Materials:

- Thermostatically controlled shaker or water bath
- Vials or flasks with secure closures
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Oven
- **p-Tolylacetic acid**
- Solvent of interest

Procedure:

- **Preparation:** An excess amount of **p-Tolylacetic acid** is added to a known volume or mass of the solvent in a sealed vial or flask. The excess solid ensures that the solution becomes saturated.
- **Equilibration:** The vial is placed in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). The mixture is agitated for a sufficient period to ensure that equilibrium is reached. This can take several hours to days, depending on the solute and solvent. To confirm equilibrium, samples of the supernatant can be taken at different time points until the concentration of the solute remains constant.^[2]
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the excess solid is allowed to settle. A sample of the clear supernatant (the saturated solution) is then carefully withdrawn using a syringe and filtered to remove any undissolved solid particles.
- **Analysis:** The concentration of **p-Tolylacetic acid** in the filtered saturated solution is then determined. A common and straightforward method for non-volatile solutes is gravimetric analysis.

Gravimetric Analysis of the Saturated Solution

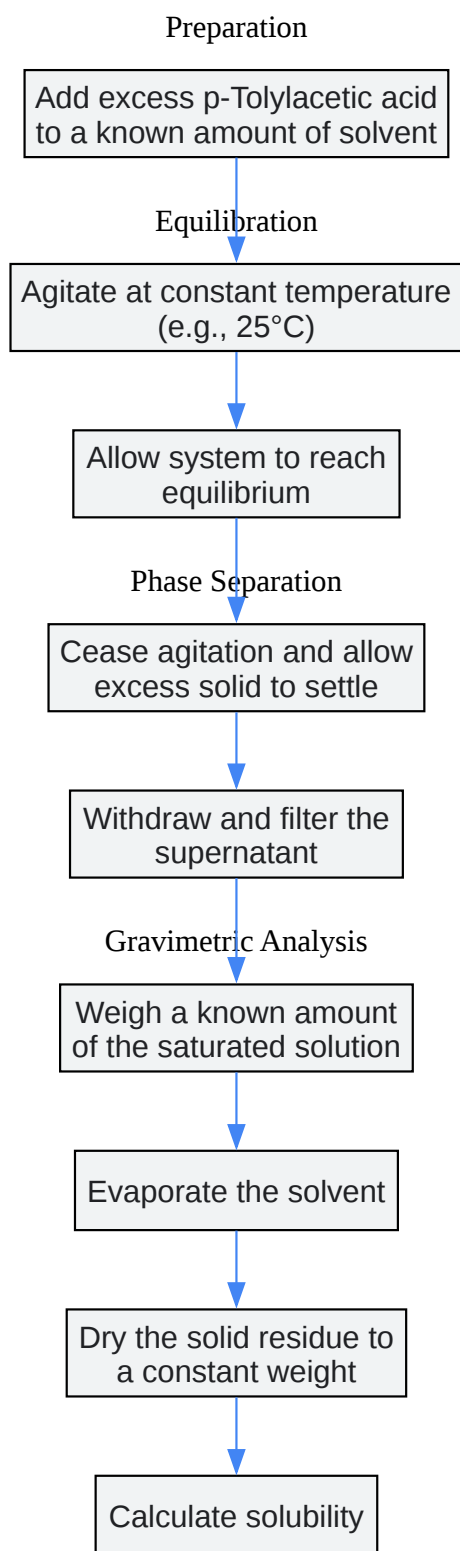
Gravimetric analysis involves determining the mass of the solute present in a known mass or volume of the saturated solution.^{[2][3]}

Procedure:

- **Weighing the Saturated Solution:** A known volume or mass of the clear, filtered saturated solution is transferred to a pre-weighed, dry container (e.g., an evaporating dish or beaker).
- **Solvent Evaporation:** The solvent is evaporated from the solution. This is typically done by placing the container in an oven at a temperature below the boiling point of the solvent but sufficient to cause evaporation. For volatile organic solvents, a fume hood should be used.
- **Drying to a Constant Weight:** After the bulk of the solvent has evaporated, the container with the solid residue (**p-Tolylacetic acid**) is placed in an oven to dry completely. The container is periodically removed from the oven, allowed to cool to room temperature in a desiccator, and weighed. This process is repeated until a constant weight is achieved, indicating that all the solvent has been removed.^[2]

- Calculation: The solubility is calculated from the mass of the dried solute and the initial mass or volume of the saturated solution.

The following diagram illustrates the general workflow for determining the solubility of **p-Tolylacetic acid** using the isothermal saturation method followed by gravimetric analysis.



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Figure 1: Experimental workflow for solubility determination.

Logical Relationship of Solubility Factors

The solubility of **p-Tolylacetic acid** is governed by the interplay between its molecular structure and the properties of the solvent. The following diagram illustrates the key relationships influencing its solubility.

Figure 2: Factors influencing **p-Tolylacetic acid** solubility.

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